

A Comprehensive Technical Guide to the Solubility of DETA-NO

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Compound of Interest

Compound Name: *Deta-NO*
Cat. No.: *B1240627*

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For researchers, scientists, and professionals in drug development, understanding the physicochemical properties of nitric oxide (NO) donors is paramount. Diethylenetriamine/nitric oxide adduct (**DETA-NO** or NOC-18) is a widely utilized NONOate that spontaneously releases nitric oxide under physiological conditions. Its efficacy in experimental models is critically dependent on its solubility and stability in various solvent systems. This guide provides an in-depth overview of the solubility of **DETA-NO**, detailed experimental protocols, and relevant biological pathways.

Quantitative Solubility Data

The solubility of **DETA-NO** has been reported in a range of common laboratory solvents. The data, compiled from various technical datasheets and scientific suppliers, is summarized below for easy comparison. It is important to note that solubility can be influenced by factors such as purity, temperature, pH, and the physical state of the compound (e.g., crystalline vs. amorphous).

| Solvent | Reported Solubility | Molar Concentration (approx.) | References |
|---|---------------------------------------|-------------------------------|------------|
| Aqueous Buffers | > 100 mg/mL | > 613 mM | [1][2] |
| Water | Soluble to 100 mM | 100 mM | |
| > 20 mg/mL | > 122 mM | | |
| 50 mg/mL (with sonication) | 306 mM | [3] | |
| 30 mg/mL (at pH 9 with NaOH) | 184 mM | [2] | |
| Phosphate-Buffered Saline (PBS, pH 7.2) | approx. 10 mg/mL | approx. 61 mM | [4] |
| 0.01 M Sodium Hydroxide (NaOH) | Highly Soluble; Stable for 24h at 0°C | Not specified | [5] |
| 1 M Sodium Hydroxide (NaOH) | 120 mg/mL | 735 mM | [2] |
| Ethanol | approx. 25 mg/mL | approx. 153 mM | [4] |
| Soluble to 100 mM | 100 mM | | |
| Methanol | Soluble | Not specified | [6] |
| Dimethyl Sulfoxide (DMSO) | approx. 2 mg/mL | approx. 12 mM | [4] |
| < 1 mg/mL (Insoluble/Slightly Soluble) | < 6 mM | [2][3] | |
| Dimethylformamide (DMF) | approx. 2 mg/mL | approx. 12 mM | [4] |

Note: The molecular weight of **DETA-NO** (C₄H₁₃N₅O₂) is 163.18 g/mol . Molar concentrations are calculated based on this value. There are conflicting reports regarding the solubility in

DMSO, with some sources indicating poor solubility.^{[2][3][7][8]} Researchers are advised to perform preliminary solubility tests for their specific application.

Experimental Protocols

Accurate preparation of **DETA-NO** solutions is crucial for reproducible experimental results. Below are detailed methodologies for solubility determination and solution preparation.

Protocol 1: General Solubility Determination

This protocol outlines a stepwise procedure for determining the qualitative and quantitative solubility of **DETA-NO**.

Materials:

- **DETA-NO** solid
- Selected solvents (e.g., water, ethanol, DMSO)
- Glass vials or test tubes
- Vortex mixer
- Water bath sonicator
- Thermostatic shaker/water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- Analytical balance
- Appropriate analytical instrument for quantification (e.g., UV-Vis Spectrophotometer)

Procedure:

- Qualitative Assessment (Tiered Approach): a. Weigh a precise amount of **DETA-NO** (e.g., 10 mg) into a glass vial. b. Add the solvent of choice in a stepwise manner to achieve target

concentrations (e.g., 20 mg/mL, then 10 mg/mL, then 1 mg/mL). c. After each solvent addition, apply a sequence of mechanical mixing procedures: i. Vortex at room temperature for 1-2 minutes. ii. If not dissolved, sonicate in a water bath for up to 5 minutes. iii. If still not dissolved, warm the solution to 37°C for up to 60 minutes.[9] d. Visually inspect the solution against a dark background for any undissolved particles. A clear solution with no visible particulates indicates dissolution.[9]

- Quantitative Assessment (Equilibrium Solubility Method): a. Prepare a supersaturated solution by adding an excess amount of **DETA-NO** to a known volume of the solvent in a sealed vial. b. Place the vial in a thermostatic shaker bath set to a constant temperature (e.g., 25°C or 37°C). c. Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-72 hours). This allows the solution to become saturated.[10] d. After equilibration, cease agitation and allow the undissolved solid to settle.[10] e. Centrifuge the vial to pellet the remaining solid. f. Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a syringe filter to remove any remaining microparticulates. g. Quantify the concentration of **DETA-NO** in the filtered supernatant using a validated analytical method, such as UV-Vis spectrophotometry ($\lambda_{\text{max}} \approx 252 \text{ nm}$).[1][5]

Protocol 2: Preparation of Stock Solutions

Aqueous Stock Solution: Due to the pH-dependent decomposition of **DETA-NO**, which is rapid at acidic pH and slow at physiological pH, a two-step procedure is recommended for preparing aqueous solutions for biological experiments.[5][11]

- Preparation of a Stable Alkaline Stock: Prepare a concentrated stock solution (e.g., 100 mM) by dissolving **DETA-NO** in cold (0-4°C) 0.01 M NaOH. This alkaline solution is stable for up to 24 hours when stored at 0°C.[5]
- Initiation of NO Release: For experiments, dilute the alkaline stock solution into the desired aqueous buffer (e.g., PBS or cell culture medium at pH 7.0-7.4) to the final working concentration. This pH shift will initiate the controlled, first-order release of NO.[5]

Organic Stock Solution:

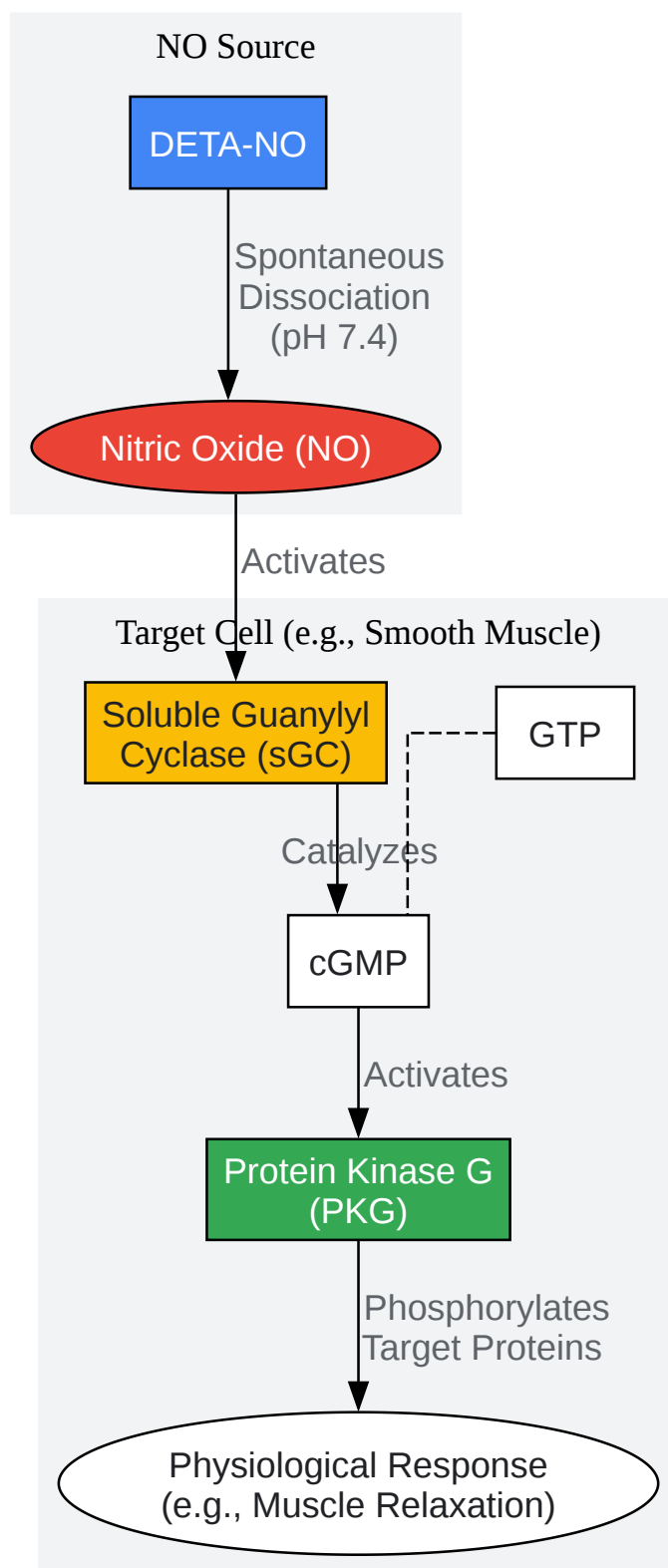
- If using an organic solvent like ethanol or DMSO, weigh the desired amount of solid **DETA-NO** in a suitable vial.

- Add the solvent, which should ideally be purged with an inert gas (e.g., argon or nitrogen) to remove dissolved oxygen.[4]
- Vortex or sonicate until the solid is completely dissolved.
- Store organic stock solutions at -80°C .[4] It is recommended to make further dilutions into aqueous buffers immediately before use, ensuring the final concentration of the organic solvent is minimal to avoid physiological effects.[4]

Visualization of Pathways and Workflows

Nitric Oxide Signaling Pathway

DETA-NO serves as an exogenous donor of nitric oxide. Once released, NO activates the canonical NO/sGC/cGMP signaling pathway, which is crucial for many physiological processes, including vasodilation.[12][13]

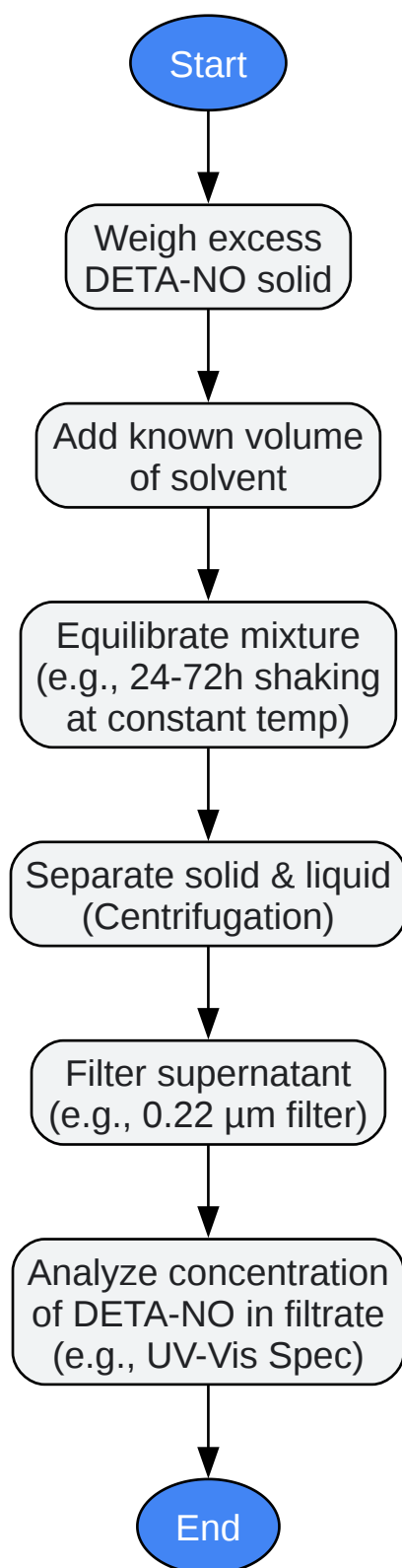


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Caption: Canonical signaling pathway of Nitric Oxide (NO).

Experimental Workflow for Solubility Determination

The following diagram illustrates a logical workflow for the quantitative determination of **DETA-NO** solubility.



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Caption: Workflow for quantitative solubility measurement.

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